

The Biological Potential of Dregeoside Ga1: A Technical Overview

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Compound of Interest

Compound Name: *Dregeoside Ga1*

Cat. No.: *B1159748*

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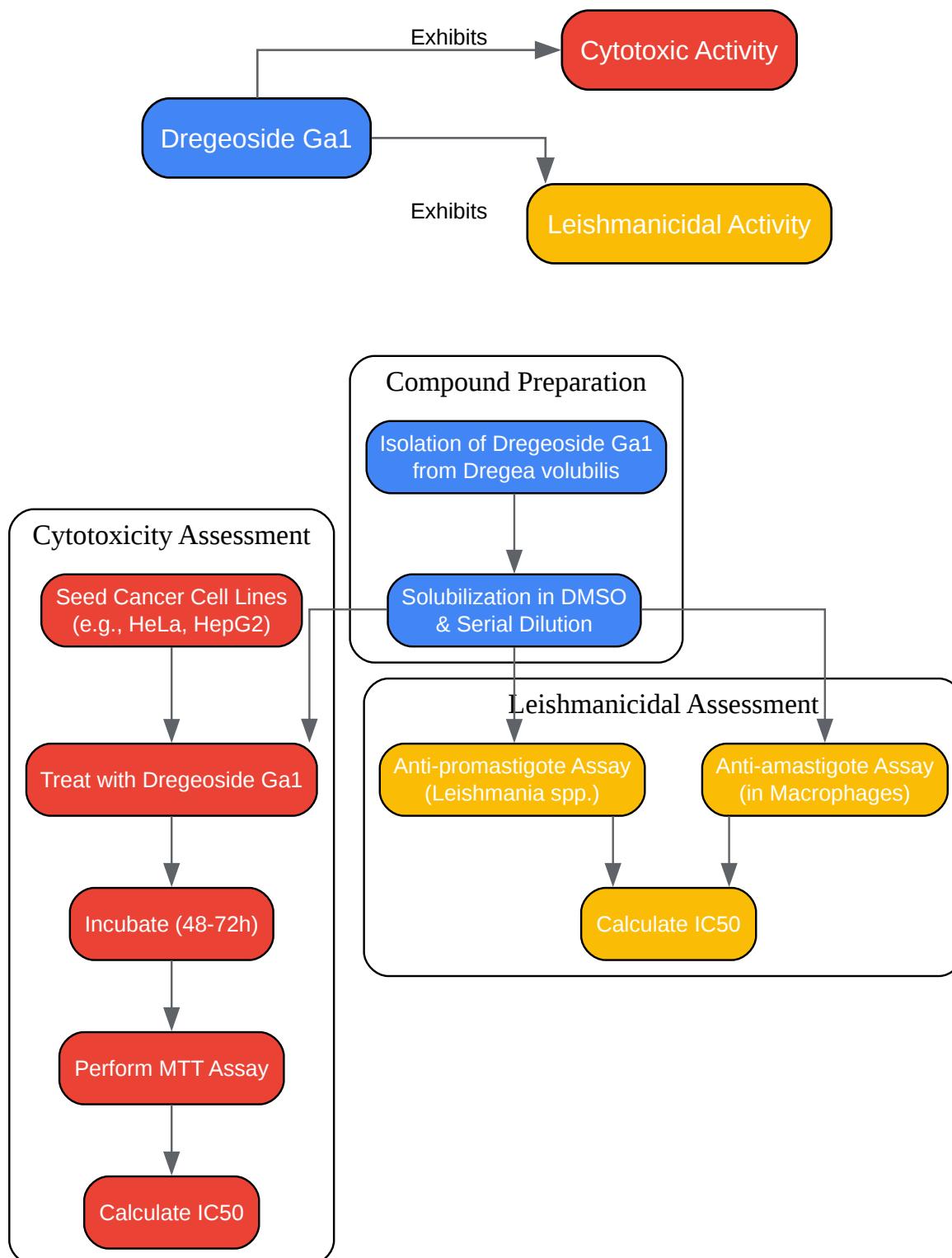
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dregeoside Ga1, a complex pregnane glycoside isolated from the medicinal plant *Dregea volubilis*, has been identified as a molecule of interest for its biological activities. This technical guide provides a comprehensive overview of the known biological properties of **Dregeoside Ga1**, with a focus on its cytotoxic and leishmanicidal effects. Due to the limited availability of specific quantitative data for **Dregeoside Ga1**, this document also presents data on the biological activities of other structurally related pregnane glycosides from *Dregea volubilis* to provide a broader context for its potential. Furthermore, detailed experimental protocols for assessing cytotoxicity and leishmanicidal activity are provided to guide future research and development efforts.

Reported Biological Activities of Dregeoside Ga1

Dregeoside Ga1 has been reported to possess significant cytotoxic and leishmanicidal activity[1]. However, to date, specific quantitative data, such as IC50 (half maximal inhibitory concentration) or CC50 (half maximal cytotoxic concentration) values, have not been published in peer-reviewed literature. The assertion of its activity is based on initial screenings and spectroscopic data compilations of natural products[1].

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References

- 1. vdoc.pub [vdoc.pub]
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